

Application Notes and Protocols: (3-chloropyrazin-2-yl)methanol in Organic Synthesis

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Compound of Interest

Compound Name: 3-Chloropyrazine-2-ethanol

Cat. No.: B15045998

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Introduction

(3-chloropyrazin-2-yl)methanol is a versatile heterocyclic building block in organic synthesis, primarily utilized as a key intermediate in the preparation of a variety of biologically active compounds. Its pyrazine core, substituted with a chloro and a hydroxymethyl group, offers multiple reaction sites for derivatization. The chlorine atom can be displaced through nucleophilic substitution, while the primary alcohol functionality allows for oxidation, esterification, and etherification. These transformations enable the introduction of diverse functional groups, making it a valuable scaffold in the synthesis of pharmaceuticals and agrochemicals. For instance, derivatives of this molecule are integral to the synthesis of complex therapeutic agents.

Key Synthetic Applications

(3-chloropyrazin-2-yl)methanol serves as a precursor for several important chemical transformations, including:

- **Oxidation to Aldehyde:** The primary alcohol can be oxidized to form 3-chloropyrazine-2-carbaldehyde, a crucial intermediate for creating more complex molecules, including various therapeutic agents.

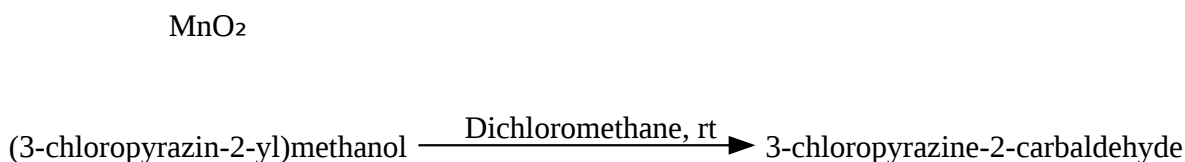
- Etherification: The hydroxyl group can be converted into an ether linkage, allowing for the introduction of various alkyl or aryl groups.
- Esterification: Reaction with carboxylic acids or their derivatives yields esters, which can be useful for modifying the physicochemical properties of a lead compound.
- Nucleophilic Substitution: The chlorine atom on the pyrazine ring can be substituted by a range of nucleophiles, enabling the formation of new carbon-carbon and carbon-heteroatom bonds.

Experimental Protocols

Oxidation of (3-chloropyrazin-2-yl)methanol to 3-chloropyrazine-2-carbaldehyde

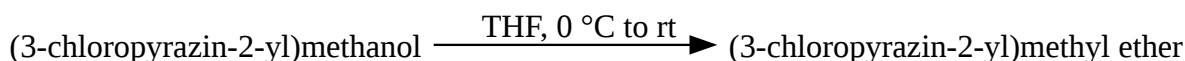
This protocol describes the oxidation of the primary alcohol to the corresponding aldehyde using manganese dioxide (MnO_2), a common and mild oxidizing agent for this transformation.

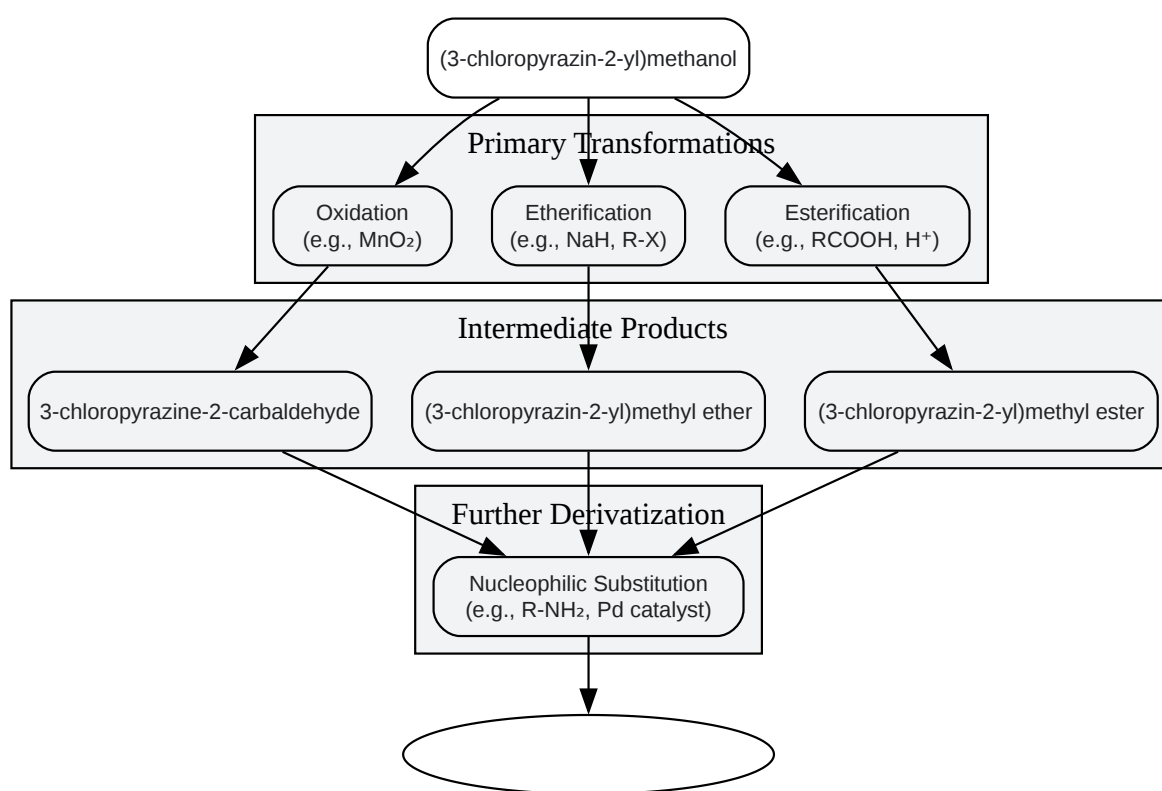
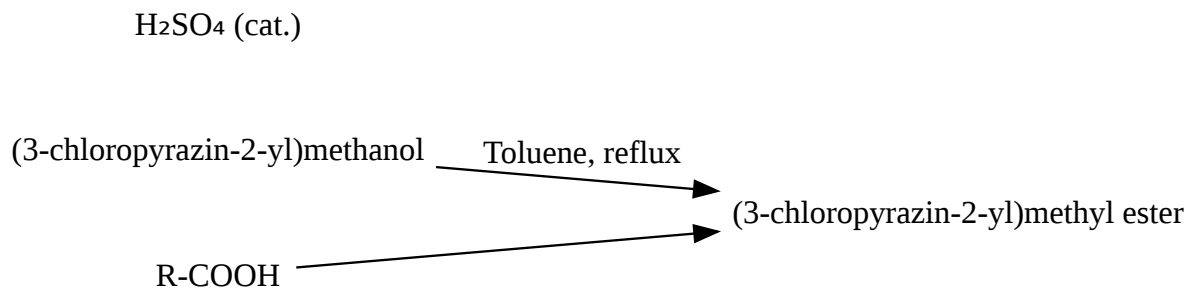
Reaction Scheme:



2. R-X

1. NaH





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